

how to prepare GSK180736A stock solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK180736A

Cat. No.: B1672363

[Get Quote](#)

Technical Support Center: GSK180736A

This technical support guide provides detailed instructions and answers to frequently asked questions regarding the preparation of **GSK180736A** stock solutions for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a **GSK180736A** stock solution?

A1: The highly recommended solvent for preparing **GSK180736A** stock solutions is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is advisable to use fresh, anhydrous DMSO as the compound's solubility can be affected by moisture.^{[2][4]} For applications where DMSO is not suitable, ethanol can be used, but at a much lower concentration.^{[1][3]}

Q2: What is the solubility of **GSK180736A** in common solvents?

A2: The solubility of **GSK180736A** varies significantly between different solvents. Please refer to the data summary table below for specific values.

Q3: How should I store the solid compound and the prepared stock solution?

A3: The solid powder form of **GSK180736A** should be stored at -20°C for long-term stability (up to 3 years).^{[2][3]} Prepared stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or at -20°C for up to 1 year.^[2] For short-term storage, solutions in DMSO can be kept at 4°C for up to two weeks.^[5]

Q4: My compound is not fully dissolving. What should I do?

A4: If you observe precipitation or incomplete dissolution, gentle warming and/or sonication can be used to aid in dissolving the compound.[\[2\]](#)[\[3\]](#) Ensure you are using a sufficient volume of fresh, high-quality solvent.

Data Presentation

Table 1: Solubility of **GSK180736A**

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes	Citations
DMSO	≥ 30 to 73 mg/mL	~82 to 200 mM	Use fresh, anhydrous DMSO for best results.	[1] [2] [3] [4]
Ethanol	3 mg/mL	~8.2 mM	Sonication is recommended to aid dissolution.	[1] [3]
Water	< 1 mg/mL	-	Considered insoluble or only slightly soluble.	[3] [4]

Molecular Weight of **GSK180736A** is approximately 365.36 g/mol .[\[3\]](#)[\[5\]](#)

Experimental Protocols

Protocol for Preparing a 10 mM **GSK180736A** Stock Solution in DMSO

This protocol provides a step-by-step guide to preparing a 10 mM stock solution of **GSK180736A**.

Materials:

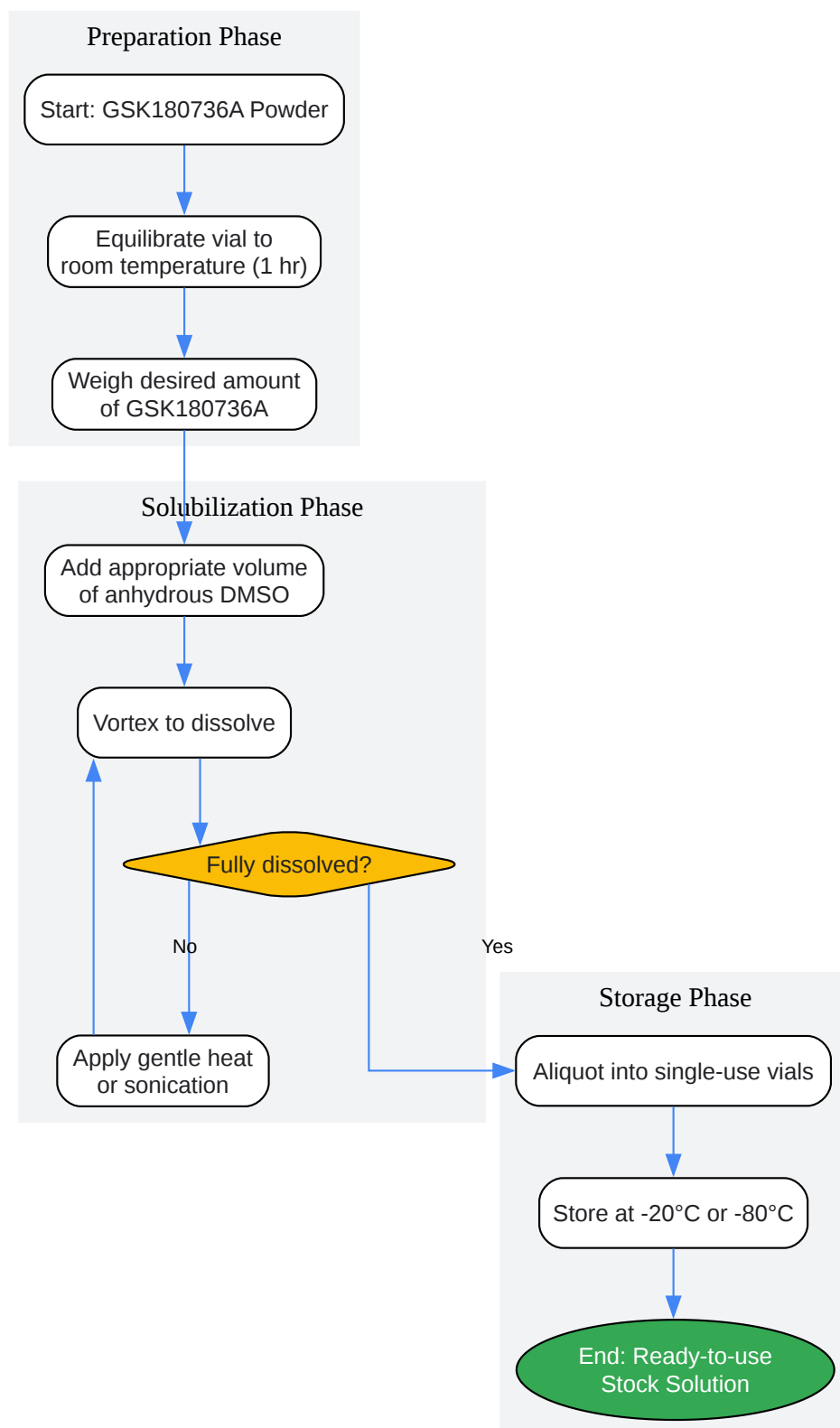
- **GSK180736A** powder (CAS: 817194-38-0)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator or water bath

Procedure:

- **Equilibration:** Before opening, allow the vial of **GSK180736A** powder to equilibrate to room temperature for at least one hour.^[5] This prevents condensation from forming inside the vial.
- **Weighing:** Accurately weigh the desired amount of **GSK180736A** powder. For example, to prepare 1 mL of a 10 mM solution, you will need 3.65 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **GSK180736A** powder. For 3.65 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution or warm it gently in a water bath to aid dissolution.^{[2][3]}
- **Aliquoting:** Once the solution is clear, dispense it into smaller, single-use aliquots in sterile, tightly sealed vials.^[5] This is crucial to prevent degradation from multiple freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[2]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for Preparing **GSK180736A** Stock Solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. GSK180736A | GRK | ROCK | PKA | TargetMol [targetmol.com]
- 4. selleckchem.com [selleckchem.com]
- 5. GSK180736A|817194-38-0|COA [dcchemicals.com]
- To cite this document: BenchChem. [how to prepare GSK180736A stock solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672363#how-to-prepare-gsk180736a-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com